

Quantitative analysis of "Pregabalin hydrochloride" in plasma by LC-MS/MS

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Compound of Interest

Compound Name: Pregabalin hydrochloride

CAS No.: 530085-00-8

Cat. No.: B12754246

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An Application Note for the Quantitative Analysis of Pregabalin in Human Plasma by LC-MS/MS

Introduction

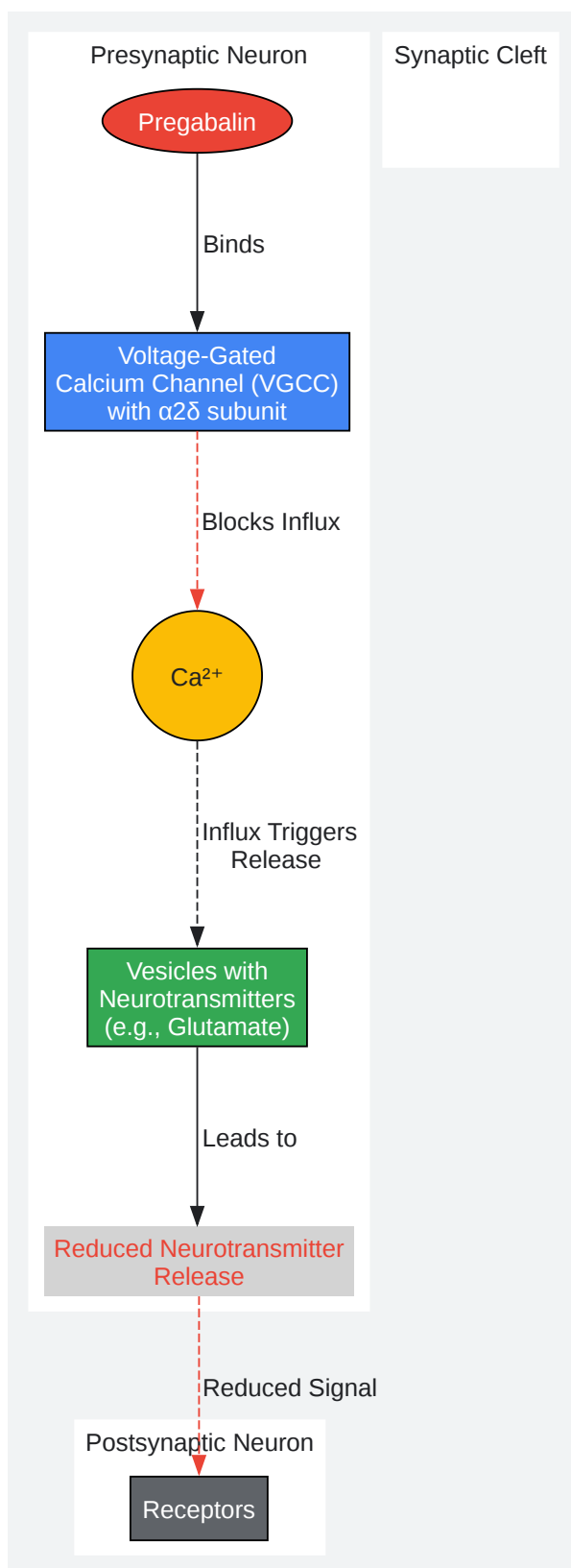
Pregabalin, known chemically as (S)-3-(aminomethyl)-5-methylhexanoic acid, is an anticonvulsant drug used to treat neuropathic pain, epilepsy, fibromyalgia, and generalized anxiety disorder.[1][2][3] It is a structural analog of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA), but it does not bind directly to GABA receptors.[4][5] The therapeutic effects of pregabalin are produced by its binding to the alpha-2-delta ($\alpha 2\delta$) subunit of voltage-gated calcium channels in the central nervous system.[2][4][5][6] This binding reduces calcium influx into nerve terminals, which in turn decreases the release of excitatory neurotransmitters such as glutamate, norepinephrine, and substance P.[2][4][5]

Monitoring the concentration of pregabalin in plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring to optimize patient dosage and minimize adverse effects.[7] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method for this analysis due to its high sensitivity, selectivity, and robustness.[3]

This application note details a validated LC-MS/MS method for the rapid and reliable quantification of pregabalin in human plasma. The protocol employs a simple protein precipitation step for sample preparation, ensuring high throughput for clinical and research laboratories.

Mechanism of Action

Pregabalin's primary mechanism involves the modulation of calcium channels. By binding to the $\alpha 2\delta$ subunit, it reduces the presynaptic influx of calcium, thereby inhibiting the release of several excitatory neurotransmitters. This action helps to stabilize overactive neural circuits.^[2]
^[4]^[6]



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Caption: Pregabalin's mechanism of action.

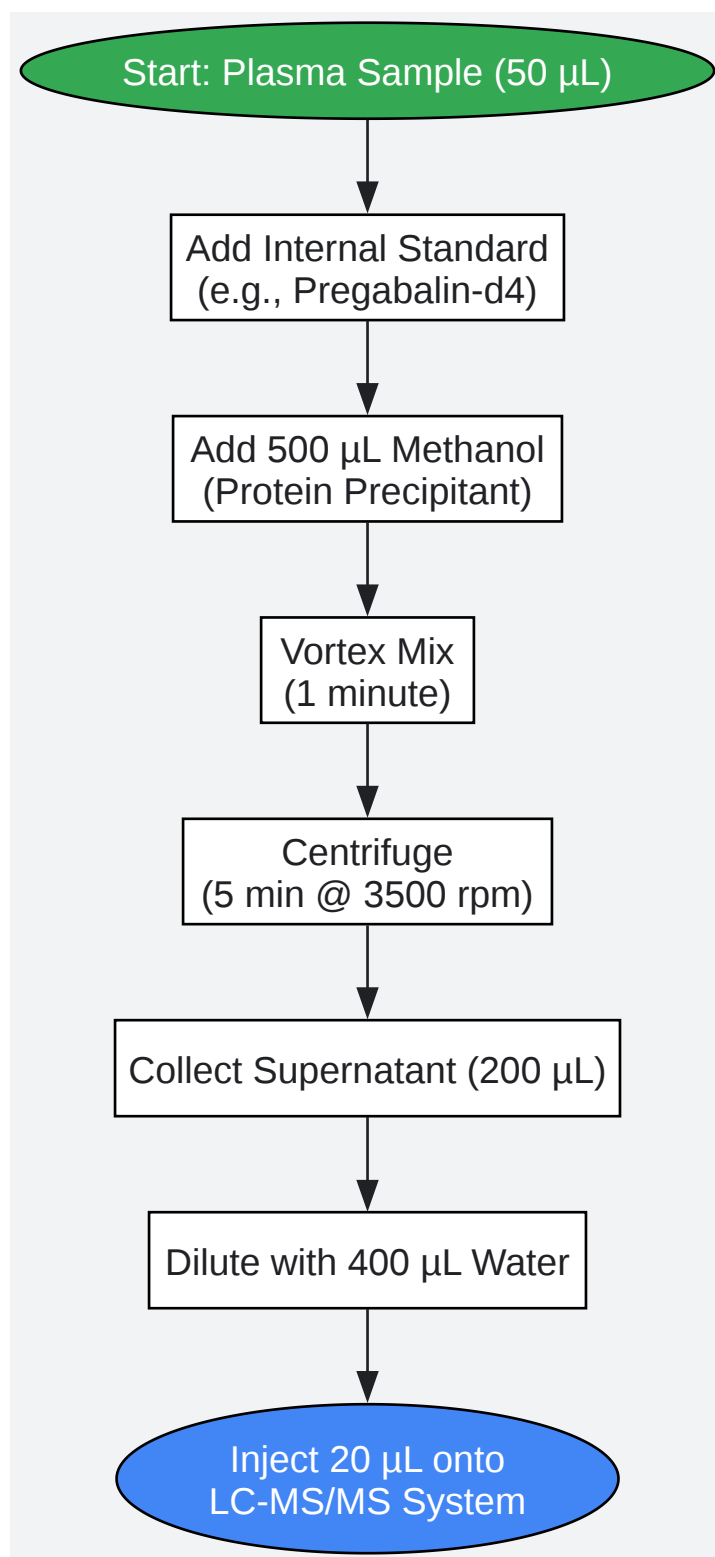
Experimental Protocols

Protocol 1: Preparation of Standards and Quality Control (QC) Samples

- **Primary Stock Solutions:** Prepare a 1.0 mg/mL stock solution of pregabalin and the internal standard (IS), such as Pregabalin-d4 or Gabapentin, in methanol.[\[1\]](#)[\[8\]](#)
- **Working Standard Solutions:** Serially dilute the pregabalin stock solution with a 50:50 (v/v) mixture of methanol and water to create working solutions for the calibration curve (e.g., 50 to 50,000 ng/mL).[\[1\]](#)
- **Calibration Curve and QC Samples:** Spike blank human plasma with the working standard solutions to obtain final concentrations for the calibration curve. Prepare QC samples at low, medium, and high concentrations in the same manner.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Protocol 2: Plasma Sample Preparation (Protein Precipitation)

This protocol is a rapid and efficient method for extracting pregabalin from plasma samples.



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Caption: Experimental workflow for sample preparation.

- Aliquoting: Pipette 50 μ L of the plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
- Internal Standard Addition: Add the internal standard (e.g., pregabalin-d4) to each tube.[\[1\]](#)
- Precipitation: Add 500 μ L of methanol to precipitate plasma proteins.[\[1\]](#)
- Mixing: Vortex the tubes for approximately 1 minute to ensure thorough mixing.
- Centrifugation: Centrifuge the samples at 3500 rpm for 5 minutes to pellet the precipitated proteins.[\[1\]](#)
- Supernatant Transfer: Carefully transfer 200 μ L of the clear supernatant to a clean tube or autosampler vial.[\[1\]](#)
- Dilution: Add 400 μ L of purified water to the supernatant.[\[1\]](#)
- Injection: Inject an aliquot (e.g., 20 μ L) of the final solution into the LC-MS/MS system for analysis.[\[1\]](#)

Instrumentation and Conditions

The analysis is performed using a high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.

Table 1: Chromatographic Conditions

Parameter	Condition
HPLC System	Shimadzu LC-20AC, Waters ACQUITY UPLC H-Class[1][3]
Column	Synergi Max-RP (50 x 2.0 mm, 4 µm), Waters Acquity BEH C18 (100 x 2.1 mm, 1.7 µm)[1][3]
Mobile Phase A	0.1% Formic Acid in Water[1]
Mobile Phase B	100% Methanol or Acetonitrile[1]
Flow Rate	0.5 - 1.0 mL/min[1]
Elution	Gradient or Isocratic[1][9]
Injection Volume	20 µL[1]
Column Temp.	40 °C
Run Time	~3-6 minutes[1]

Table 2: Mass Spectrometric Conditions

Parameter	Condition
Mass Spectrometer	Sciex API 4000, Waters XEVO TQD[1][3]
Ionization Mode	Positive Electrospray Ionization (ESI+)[1][3][7]
Scan Type	Multiple Reaction Monitoring (MRM)[10]
Source Temp.	450 - 500 °C[3][8]
Capillary Voltage	1.30 - 4.50 kV[3][8]
MRM Transitions	Pregabalin:m/z 160.1 → 142.1, 160.2 → 55.1[8] [9]Gabapentin (IS):m/z 172.1 → 154.1, 172.2 → 95.0[8]Pregabalin-d4 (IS): Monitored separately

Quantitative Data and Method Validation

The method was validated according to regulatory guidelines, demonstrating excellent performance for the quantification of pregabalin in human plasma.

Table 3: Linearity and Sensitivity

Analyte	Calibration Range (ng/mL)	Correlation Coefficient (r ²)	LLOQ (ng/mL)
Pregabalin	30 - 5,000	> 0.99[1][10]	30
Pregabalin	50 - 50,000[1]	> 0.99[1][10]	50[1]
Pregabalin	1 - 250[10]	0.999[10]	1[10]

Table 4: Precision and Accuracy

QC Level	Concentration (ng/mL)	Intra-run Precision (%CV)	Inter-run Precision (%CV)	Accuracy (%RE)
LLOQ	30	≤ 6.2%	≤ 6.2%	-10.5% to 3.0%
Low QC	150	≤ 5.0%	≤ 5.0%	Within ±15%[1]
Mid QC	2,500	≤ 5.0%	≤ 5.0%	Within ±15%[1]
High QC	3,800	≤ 5.0%	≤ 5.0%	Within ±15%[1]

Table 5: Recovery and Matrix Effect

Parameter	Result
Extraction Recovery	91.4% to 101.0%[1][10]
Matrix Effect	-7.0% to 6.0% (IS normalized)[1][10]

Table 6: Stability Data

Condition	Duration	Stability
Autosampler	72 hours at 4°C	Stable[9]
Bench-top	6 hours at 25°C	Stable
Freeze-Thaw Cycles	3 cycles	Stable
Long-term Storage	27 days at -30°C	Stable

Conclusion

The described LC-MS/MS method provides a simple, rapid, and robust tool for the quantitative analysis of pregabalin in human plasma. The simple protein precipitation sample preparation allows for high throughput, making the method suitable for pharmacokinetic studies, clinical trials, and routine therapeutic drug monitoring. The validation data confirms that the method is accurate, precise, and reliable across a wide range of concentrations.

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